

# 5-Chlorothiophene-2-carbohydrazide: A Technical Guide to Hazards and Safety

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## Compound of Interest

Compound Name: 5-Chlorothiophene-2-carbohydrazide

Cat. No.: B1349901

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the known hazards and essential safety information for **5-Chlorothiophene-2-carbohydrazide**. The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding for researchers, scientists, and professionals in drug development. This document is intended to supplement, not replace, institutional safety protocols and professional judgment.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Chlorothiophene-2-carbohydrazide** is presented below. These properties are crucial for understanding the substance's behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>5</sub> ClN <sub>2</sub> OS	[1][2]
Molecular Weight	176.62 g/mol	[1][2]
CAS Number	351983-31-8	[1]
Appearance	Crystalline Powder, Ebony white	[3]
Melting Point	146 - 150 °C	[3]
Boiling Point	Not available	[3]
Density	Not available	[3]
Solubility	Not available	
Flash Point	Not available	[3]

## Hazard Identification and Classification

**5-Chlorothiophene-2-carbohydrazide** is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[1]

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	4	H302	Harmful if swallowed
Skin Irritation	2	H315	Causes skin irritation
Eye Irritation	2	H319	Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335	May cause respiratory irritation

GHS Pictogram:

Signal Word: Warning[1][3]

## Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize risk.

### Handling

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[4][5]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.[3][4]
- Hygiene: Wash hands thoroughly after handling.[4] Avoid contact with skin and eyes.[6] Do not breathe dust, fume, gas, mist, vapors, or spray.[3]
- Dust Formation: Minimize dust generation and accumulation.[5]

### Storage

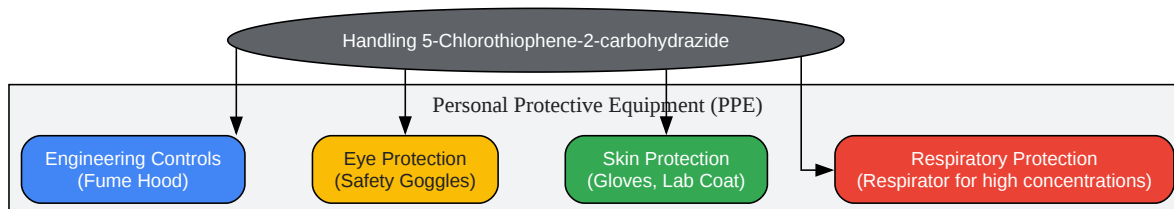
- Conditions: Store in a cool, dry, and well-ventilated place.[6]
- Container: Keep the container tightly closed.[5][6]
- Incompatibilities: Keep away from strong oxidizing agents.

## Experimental Safety Protocols

While specific experimental protocols involving **5-Chlorothiophene-2-carbohydrazide** are not detailed in the provided safety documents, the following standard operating procedures for handling and emergencies are crucial.

### Personal Protective Equipment (PPE)

The following diagram illustrates the recommended personal protective equipment when handling **5-Chlorothiophene-2-carbohydrazide**.



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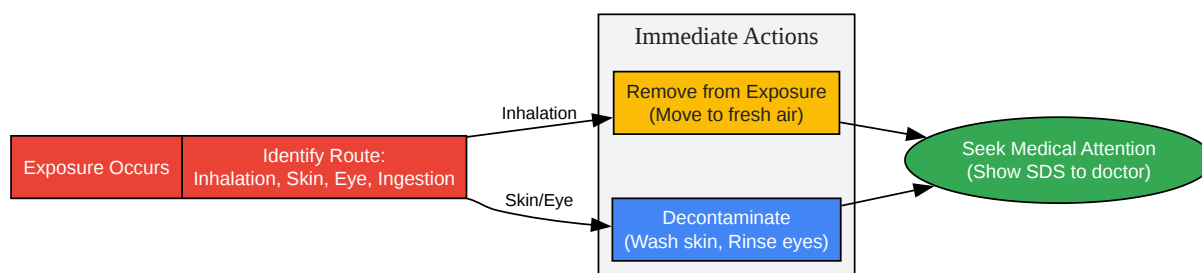
Caption: Recommended PPE for handling the compound.

## First Aid Measures

In case of exposure, immediate and appropriate first aid is critical. The following table outlines the recommended procedures.<sup>[3][6]</sup>

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.

The logical flow for an emergency response is depicted in the following diagram.



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Caption: Emergency response workflow for exposure.

## Fire and Explosion Hazard Data

### Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][6]
- Special Hazards: During a fire, irritating and toxic gases may be generated, including carbon dioxide, nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[3][6]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [3][6]

### Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.[6]
- Environmental Precautions: Do not let the product enter drains.[3][6]
- Containment and Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[6]

## Toxicological Information

The toxicological properties of **5-Chlorothiophene-2-carbohydrazide** have not been thoroughly investigated.[3] The known effects are summarized in the hazard classification section. No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[6]

## Disposal Considerations

Dispose of this chemical in accordance with all applicable federal, state, and local regulations. [3] Contact a licensed professional waste disposal service to dispose of this material.

This guide is intended to provide a comprehensive overview of the safety and handling of **5-Chlorothiophene-2-carbohydrazide**. Always consult the most recent Safety Data Sheet and your institution's safety guidelines before use.

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## References

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